

Biodegradability and Environmental Impact of 2-Ethylhexyl Laurate: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Ethylhexyl laurate (CAS No. 20292-08-4) is a branched saturated fatty acid ester synthesized from 2-ethylhexanol and lauric acid.[1][2] It is a clear, slightly yellow liquid at room temperature with a melting point of approximately -30°C.[1][2] Due to its emollient and lubricating properties, it finds wide application in cosmetics, personal care products, and industrial formulations such as lubricants and greases.[1][3] As its use becomes more widespread, a thorough understanding of its biodegradability and environmental impact is crucial for risk assessment and the development of sustainable products. This guide provides a comprehensive overview of the available technical data on the environmental fate and ecotoxicity of **2-Ethylhexyl laurate**.

Biodegradability

2-Ethylhexyl laurate is considered to be readily biodegradable. One study reported rapid biodegradation, reaching 91.7% within a 28-day period, classifying it as a "green bio-oil".[4] The primary mechanism of degradation is hydrolysis of the ester linkage, which breaks the molecule down into its constituent alcohol and fatty acid: 2-ethylhexanol and lauric acid.[3][5] This process can occur under both acidic and alkaline conditions.[5]



Table 1: Summary of Biodegradability Data for 2-

Ethylhexyl Laurate

Test Type	Method	Result	Conclusion
Ready Biodegradability	OECD 301	91.7% degradation in 28 days[6][4]	Readily biodegradable

Environmental Fate and Ecotoxicity

The environmental impact of **2-Ethylhexyl laurate** has been assessed through various ecotoxicity studies on aquatic organisms. The available data indicate a low potential for harm to aquatic ecosystems.

Table 2: Ecotoxicity Data for 2-Ethylhexyl Laurate

Organism	Test Type	Method	Endpoint	Result
Cyprinus carpio (Carp)	Acute Toxicity	OECD 203	96h LC50	> 10,000 mg/L[7]
Daphnia magna	Acute Immobilisation	OECD 202	48h EC50	< 100 mg/L[7]
Desmodesmus subspicatus	Algae Growth Inhibition	OECD 201	72h EC50	< 100 mg/L[7]
Pseudomonas putida	Microorganism Toxicity	-	16h EC50	> 10 g/L[7]

Experimental Protocols

While specific study reports with detailed experimental parameters for **2-Ethylhexyl laurate** are not readily available in the public domain, the methodologies likely followed the standardized OECD Guidelines for the Testing of Chemicals. Below are generalized protocols for the key studies.

Ready Biodegradability - OECD 301B (CO₂ Evolution Test)



This test method evaluates the ultimate biodegradability of an organic compound in an aerobic aqueous medium by measuring the amount of carbon dioxide produced.

- Test Setup: A defined concentration of the test substance (e.g., 10-20 mg/L of Total Organic Carbon) is added to a mineral medium inoculated with microorganisms (typically from activated sludge).[8]
- Incubation: The test vessels are incubated in the dark at a constant temperature (e.g., 20-25°C) for 28 days.[9] A stream of CO₂-free air is passed through the suspension.[8]
- Measurement: The CO₂ evolved is trapped in a potassium hydroxide solution and quantified by titration or with an inorganic carbon analyzer.[10]
- Endpoint: The percentage of biodegradation is calculated by comparing the amount of CO₂ produced with the theoretical maximum (ThCO₂). A substance is considered readily biodegradable if it reaches the 60% pass level within a 10-day window during the 28-day test.[9]

Fish Acute Toxicity Test - OECD 203

This test determines the concentration of a substance that is lethal to 50% of a test population of fish over a 96-hour period.

- Test Organism: A suitable fish species, such as Cyprinus carpio (carp), is selected.[3]
- Test Conditions: Fish are exposed to a range of concentrations of the test substance in a semi-static or static system for 96 hours.[7] Water temperature, pH, and dissolved oxygen are monitored.[11]
- Observations: Mortalities and any sublethal effects are recorded at 24, 48, 72, and 96 hours.
 [6]
- Endpoint: The 96-hour LC50 (Lethal Concentration 50%) is calculated using statistical methods.

Daphnia sp. Acute Immobilisation Test - OECD 202

This test assesses the acute toxicity of a substance to Daphnia magna.



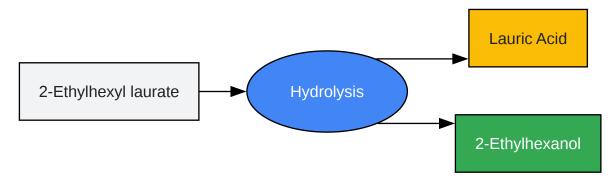
- Test Organism: Young daphnids (less than 24 hours old) are used.[4]
- Test Conditions: The daphnids are exposed to a series of concentrations of the test substance for 48 hours under controlled temperature and light conditions.[4]
- Observations: The number of immobilized daphnids is recorded at 24 and 48 hours.[12]
- Endpoint: The 48-hour EC50 (Effective Concentration 50%) for immobilization is determined. [12]

Algal Growth Inhibition Test - OECD 201

This test evaluates the effect of a substance on the growth of freshwater algae.

- Test Organism: A species of green algae, such as Desmodesmus subspicatus, is used.[13]
- Test Conditions: Exponentially growing algae are exposed to various concentrations of the test substance in a nutrient-rich medium for 72 hours under continuous illumination and controlled temperature.[13][14]
- Measurement: Algal growth (biomass) is measured at 24, 48, and 72 hours, typically by cell counts or spectrophotometry.[14]
- Endpoint: The 72-hour EC50, the concentration that causes a 50% reduction in growth rate or yield, is calculated.[13]

Visualizations Biodegradation Pathway



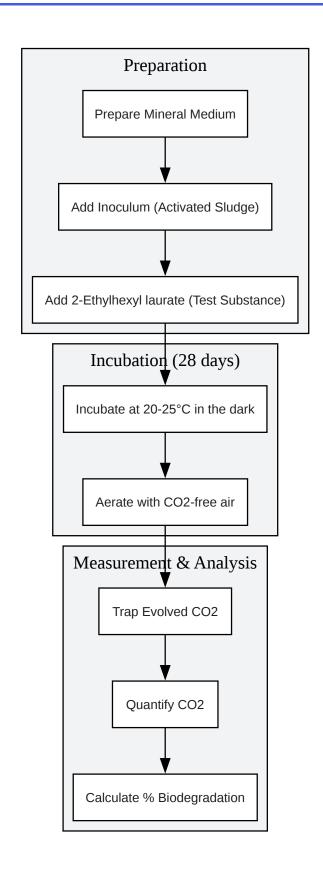
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Caption: Hydrolysis of 2-Ethylhexyl laurate.

Experimental Workflow: Ready Biodegradability (OECD 301B)



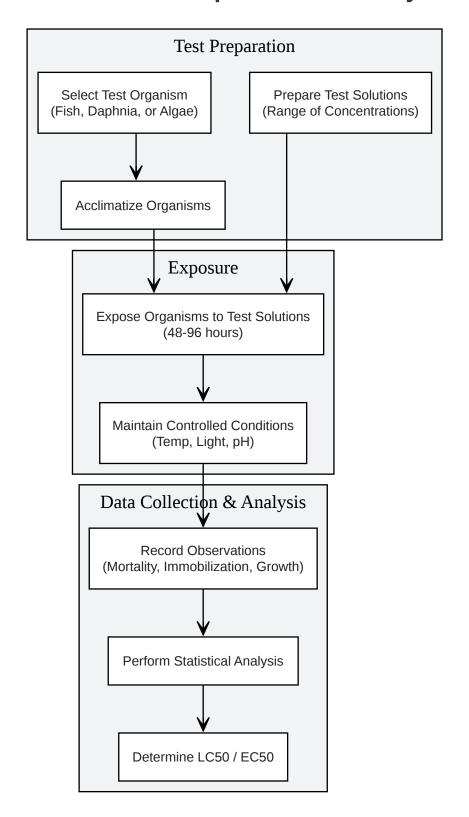


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Caption: OECD 301B Experimental Workflow.



Experimental Workflow: Aquatic Ecotoxicity Testing



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Caption: General workflow for aquatic ecotoxicity tests.

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